

Comparative Guide to the Applications of 4-tert-Butylbenzenesulfonamide

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Compound of Interest

Compound Name: **4-tert-Butylbenzenesulfonamide**

Cat. No.: **B193189**

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For Researchers, Scientists, and Drug Development Professionals

Introduction

4-tert-Butylbenzenesulfonamide is a versatile organic compound with significant applications in the pharmaceutical industry and emerging potential in materials science and catalysis. Its chemical structure, featuring a sulfonamide functional group and a sterically bulky tert-butyl group, imparts unique properties that are leveraged in various synthetic and functional contexts. This guide provides a comprehensive comparison of its primary applications, supported by experimental data and detailed protocols, to assist researchers and professionals in evaluating its utility and performance against relevant alternatives.

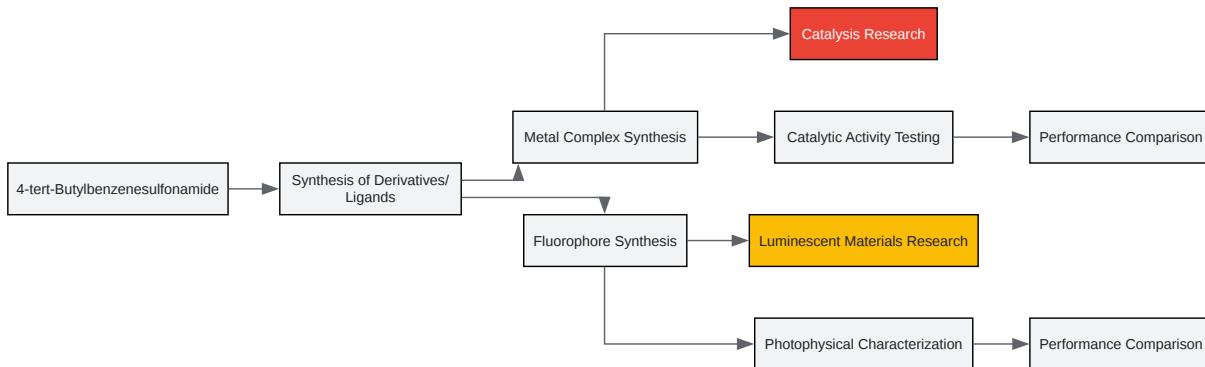
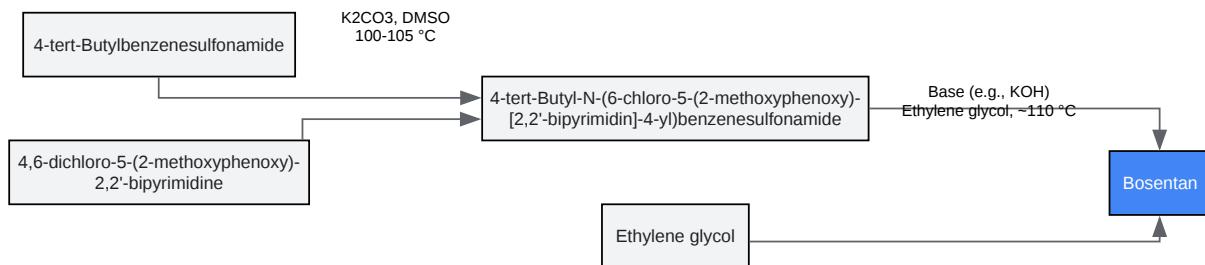
I. Pharmaceutical Intermediate: Synthesis of Bosentan

The most prominent application of **4-tert-Butylbenzenesulfonamide** is as a key intermediate in the synthesis of Bosentan, a dual endothelin receptor antagonist used for the treatment of pulmonary arterial hypertension.^{[1][2]} The synthesis of Bosentan typically involves the coupling of **4-tert-Butylbenzenesulfonamide** with a substituted pyrimidine derivative.

A. Primary Synthetic Route Involving 4-tert-Butylbenzenesulfonamide

A common and well-documented route to Bosentan involves the reaction of **4-tert-Butylbenzenesulfonamide** with **4,6-dichloro-5-(2-methoxyphenoxy)-2,2'-bipyrimidine**. This is followed by the displacement of the remaining chlorine atom with ethylene glycol. This pathway is favored for its efficiency and scalability in industrial production.

Reaction Scheme:



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References

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- 2. 4-tert-Butylbenzenesulfonamide | 6292-59-7 [chemicalbook.com]
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